

In-Depth Technical Guide: 1-(2-(2-ethoxyethoxy)ethoxy)butane

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Compound of Interest

Compound Name:	1-(2-(2-ethoxyethoxy)ethoxy)butane
CAS No.:	3895-17-8
Cat. No.:	B1605518

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CAS Number: 3895-17-8

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(2-(2-ethoxyethoxy)ethoxy)butane**, a chemical compound with the CAS number 3895-17-8. The document collates available physicochemical data, outlines potential synthesis and purification protocols, and discusses relevant analytical methods for characterization. It is important to note that while this guide aims to be thorough, direct experimental data for this specific compound is limited in publicly accessible literature. Consequently, some properties are inferred from structurally similar analogs. This guide is intended for research and development purposes and should not be used for human or veterinary applications.

Chemical Identity and Properties

1-(2-(2-Ethoxyethoxy)ethoxy)butane, with the IUPAC name 1-butoxy-2-(2-ethoxyethoxy)ethane, is classified as an ethoxy-extended alkyl ether.^[1] Its molecular structure consists of a four-carbon butyl group at one end and an ethyl group at the other, linked by a triethylene glycol core. This configuration imparts amphiphilic properties, with a hydrophobic alkyl tail and a more hydrophilic polyether chain, influencing its solubility and interfacial behavior.^[1]

Physicochemical Data

The following table summarizes the key physicochemical properties of **1-(2-(2-ethoxyethoxy)ethoxy)butane**. Properties for the structural analog, Triethylene Glycol Monobutyl Ether, are included for comparison where direct data is unavailable.

Property	1-(2-(2-Ethoxyethoxy)ethoxy)butane	Triethylene Glycol Monobutyl Ether (Analog)	Reference
Molecular Formula	C ₁₀ H ₂₂ O ₃	C ₁₀ H ₂₂ O ₄	[1]
Molecular Weight	190.28 g/mol	206.28 g/mol	[1]
Appearance	Clear, colorless liquid (inferred)	Clear, colorless liquid	[1]
Boiling Point	Not available	~271-278 °C	[1]
Density	Not available	~0.98-0.99 g/cm ³ at 20°C	[1]
Solubility in Water	Likely soluble/miscible	Miscible	[1]
Flash Point	Not available	Not available	
CAS Number	3895-17-8	143-22-6	

Synthesis Protocols

The synthesis of **1-(2-(2-ethoxyethoxy)ethoxy)butane** can be approached through several standard etherification reactions. The two primary methods are the Williamson ether synthesis and the ethoxylation of butanol.

Williamson Ether Synthesis

This classic method involves the reaction of an alkoxide with a primary alkyl halide. For the synthesis of the target compound, this could involve the reaction of the sodium salt of 2-(2-ethoxyethoxy)ethanol with 1-bromobutane.

Experimental Protocol:

- **Alkoxide Formation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-(2-ethoxyethoxy)ethanol in a suitable anhydrous solvent such as tetrahydrofuran (THF).
- Add sodium hydride (NaH) portion-wise at 0°C under an inert atmosphere (e.g., nitrogen or argon).
- Allow the mixture to stir at room temperature until the evolution of hydrogen gas ceases, indicating the complete formation of the sodium alkoxide.
- **Etherification:** Add 1-bromobutane to the reaction mixture.
- Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and quench any unreacted NaH by the careful addition of water or ethanol.
- Extract the product with a suitable organic solvent, such as diethyl ether.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

Ethoxylation of Butanol

This industrial method involves the catalyzed reaction of butanol with ethylene oxide. Due to the hazardous nature of ethylene oxide, this process requires specialized equipment and is typically not performed in a standard laboratory setting.

Purification and Analysis

Obtaining high-purity **1-(2-(2-ethoxyethoxy)ethoxy)butane** is essential for its use in research applications. The following protocols outline standard purification and analytical techniques.

Purification Protocols

- Vacuum Distillation: Given its likely high boiling point, vacuum distillation is an effective method for separating the compound from non-volatile impurities.[1]
- Column Chromatography: For laboratory-scale purification, column chromatography using silica gel is a common technique. A solvent system such as a mixture of ethyl acetate and hexane can be employed to separate the desired product from unreacted starting materials and byproducts.[1]
- Preparative High-Performance Liquid Chromatography (HPLC): To achieve very high purity (>98%), preparative HPLC with a suitable gradient elution can be utilized.[1]

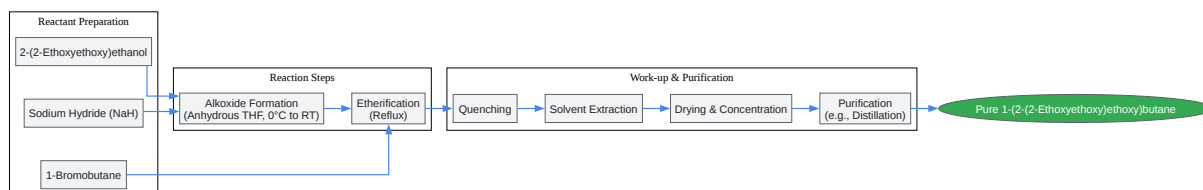
Analytical Protocols

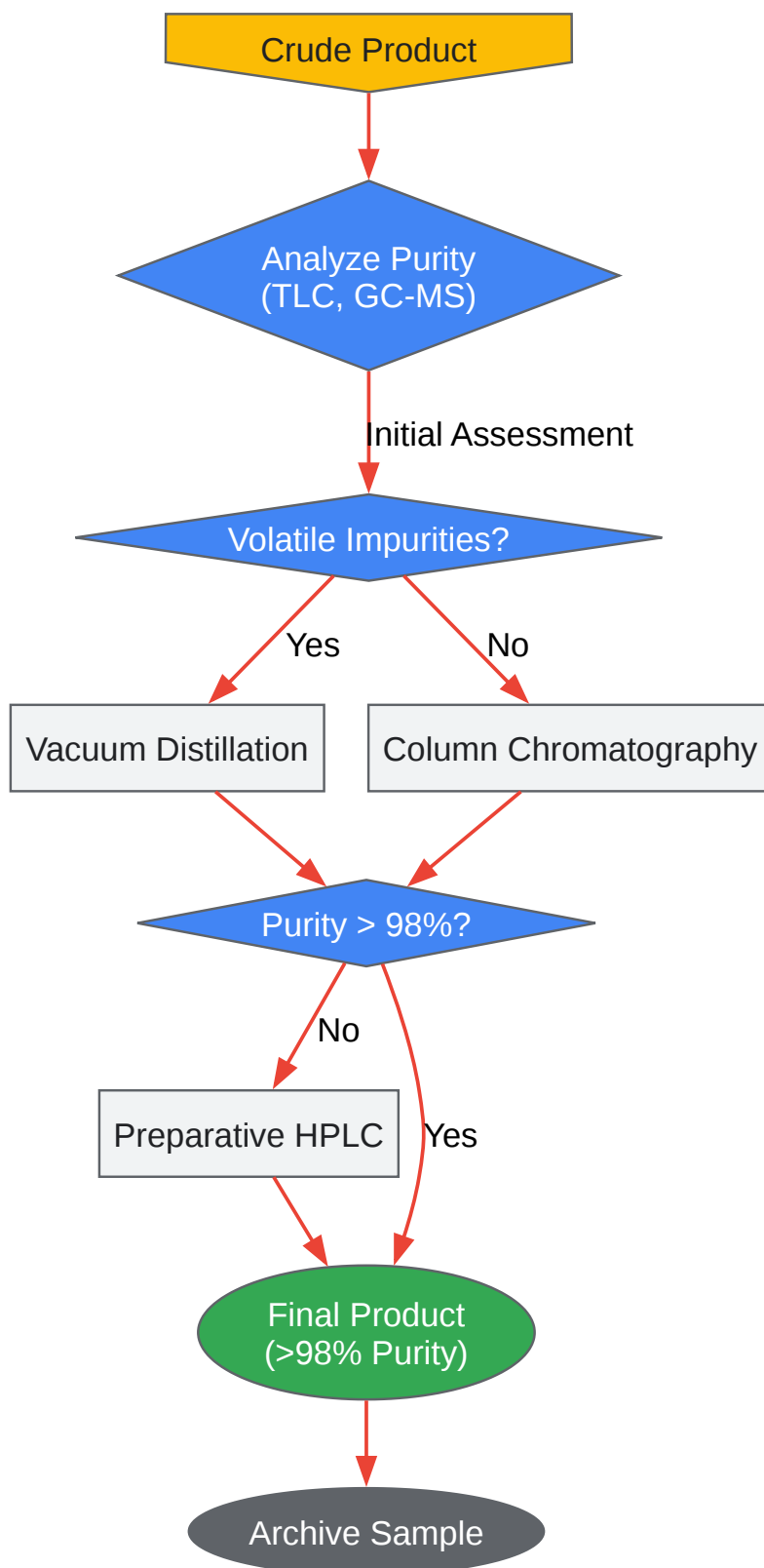
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is predicted to show distinct signals for the protons in the butyl and ethyl groups, as well as the ethylene glycol units. The chemical shifts and multiplicities of these signals would confirm the structure.
- Infrared (IR) Spectroscopy:
 - The IR spectrum should prominently feature C-O-C stretching bands characteristic of ethers. The absence of a broad O-H stretching band around 3300 cm⁻¹ would confirm the absence of significant alcohol impurities.[1]

Visualized Workflows

Williamson Ether Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **1-(2-(2-ethoxyethoxy)ethoxy)butane** via the Williamson ether synthesis.





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References

- 1. 1-(2-(2-Ethoxyethoxy)ethoxy)butane | 3895-17-8 | Benchchem [[benchchem.com](https://www.benchchem.com)]
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